

# Application Note: Elemental Analysis of Azurite using Laser-Induced Breakdown Spectroscopy (LIBS)

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## Compound of Interest

Compound Name: Azurite

Cat. No.: B1638891

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Topic: Laser-Induced Breakdown Spectroscopy (LIBS) for **Azurite** Elemental Analysis

Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Azurite**, a copper carbonate hydroxide mineral with the chemical formula  $\text{Cu}_3(\text{CO}_3)_2(\text{OH})_2$ , is of significant interest in various scientific fields, including geology, art history, and materials science.<sup>[1][2][3][4]</sup> Its distinct deep blue color has made it a valuable pigment for centuries, while its copper content makes it a minor ore of this important metal.<sup>[4][5]</sup> Accurate elemental analysis of **azurite** is crucial for understanding its purity, geographical origin, and potential applications.

Laser-Induced Breakdown Spectroscopy (LIBS) is a rapid and minimally destructive analytical technique well-suited for the elemental analysis of solid samples like minerals.<sup>[6][7]</sup> The technique utilizes a focused laser pulse to ablate a small amount of material from the sample's surface, generating a high-temperature plasma.<sup>[7][8]</sup> As the plasma cools, excited atoms and ions emit light at characteristic wavelengths, which are collected and analyzed by a spectrometer. The resulting spectrum provides a unique elemental fingerprint of the sample, allowing for both qualitative and quantitative analysis.<sup>[6][7]</sup> LIBS offers several advantages for the analysis of geological materials, including speed, the ability to analyze light elements, and the potential for in-situ and remote analysis.<sup>[7][9]</sup>

This application note provides a detailed protocol for the elemental analysis of **azurite** using LIBS. It includes information on sample preparation, experimental setup, data acquisition, and analysis. While specific quantitative data for **azurite** determined by LIBS is not extensively available in published literature, this document presents the theoretical elemental composition of pure **azurite** for reference.

## Data Presentation: Elemental Composition of Azurite

The following table summarizes the theoretical elemental composition of pure **azurite**, calculated from its chemical formula  $\text{Cu}_3(\text{CO}_3)_2(\text{OH})_2$ .<sup>[1][2]</sup> This data serves as a reference for the expected elemental abundances in a pure **azurite** sample. It is important to note that natural **azurite** samples may contain trace elements and impurities depending on their geological origin.<sup>[10]</sup>

Element (Symbol)	Atomic Mass (amu)	Number of Atoms	Total Mass (amu)	Weight Percentage (%)
Copper (Cu)	63.546	3	190.638	55.31
Carbon (C)	12.011	2	24.022	6.97
Oxygen (O)	15.999	8	127.992	37.14
Hydrogen (H)	1.008	2	2.016	0.58
Total	344.668	100.00		

Table 1: Theoretical elemental composition of pure **azurite** ( $\text{Cu}_3(\text{CO}_3)_2(\text{OH})_2$ ).

## Experimental Protocol

This section outlines a general protocol for the elemental analysis of **azurite** using LIBS. The specific parameters may need to be optimized based on the available instrumentation.

## Sample Preparation

While one of the advantages of LIBS is the minimal need for sample preparation, certain steps can improve the quality and reproducibility of the results.

- **Sample Selection:** Choose a representative **azurite** sample. If the sample is large, select a region of interest for analysis.
- **Cleaning:** Gently clean the surface of the sample with a soft brush or compressed air to remove any loose dust or contaminants. Avoid using solvents that might alter the surface chemistry.
- **Pelletizing (for powdered samples):** For quantitative analysis of homogenous samples, the **azurite** can be ground into a fine powder and pressed into a pellet. This ensures a flat and uniform surface for analysis.[\[11\]](#)

## Instrumentation

A typical LIBS setup for mineral analysis consists of the following components:

- **Laser:** A pulsed Nd:YAG laser is commonly used, often operating at its fundamental wavelength (1064 nm) or its harmonics (e.g., 532 nm, 266 nm).
- **Focusing Optics:** Lenses to focus the laser beam onto the sample surface.
- **Sample Stage:** A manual or motorized stage to position the sample.
- **Light Collection Optics:** Lenses and fiber optics to collect the plasma emission.
- **Spectrometer:** An echelle or Czerny-Turner spectrometer to disperse the collected light.
- **Detector:** An intensified CCD (ICCD) or CCD camera to detect the dispersed light.
- **Timing Control:** A delay generator to synchronize the laser firing and detector gating.

## Data Acquisition

- **Instrument Setup:**

- Laser Energy: Set the laser energy to a level sufficient to create a stable plasma on the **azurite** surface without causing excessive damage. A typical starting point is 10-50 mJ per pulse.
- Gate Delay: Set the detector gate delay to a few microseconds (e.g., 1-5  $\mu$ s) after the laser pulse to minimize the contribution of continuum emission from the early plasma.
- Gate Width: Set the detector gate width to capture the atomic emission lines of interest (e.g., 10-50  $\mu$ s).
- Accumulations: Average multiple laser shots (e.g., 10-50) at each analysis point to improve the signal-to-noise ratio.
- Analysis Procedure:
  - Place the prepared **azurite** sample on the sample stage.
  - Focus the laser beam onto the sample surface.
  - For heterogeneous samples, perform analyses at multiple points to assess compositional variations. For elemental mapping, a grid of analysis points can be defined.[\[12\]](#)[\[13\]](#)[\[14\]](#)
  - Acquire the LIBS spectra at each analysis point.

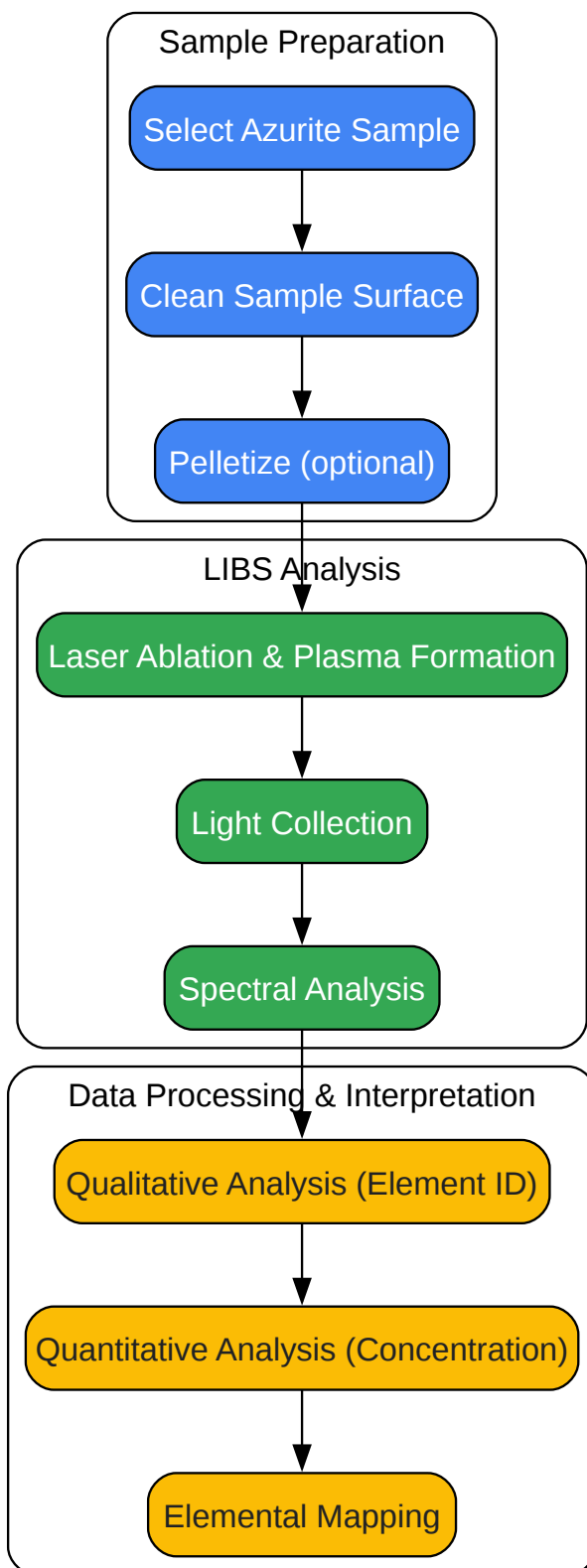
## Data Analysis

- Spectral Identification: Identify the elemental emission lines in the acquired spectra using a spectral database (e.g., NIST Atomic Spectra Database). Key elements to look for in **azurite** are Copper (Cu), Carbon (C), and Hydrogen (H). Trace elements such as Magnesium (Mg) and Aluminum (Al) may also be present.[\[10\]](#)
- Qualitative Analysis: The presence of characteristic emission lines confirms the presence of the corresponding elements in the sample.
- Quantitative Analysis: For quantitative analysis, the intensity of the emission lines is related to the concentration of the elements. This can be achieved through:

- Calibration Curves: This method involves preparing a set of standards with known concentrations of the elements of interest and creating a calibration curve of LIBS signal intensity versus concentration.[\[6\]](#)
- Calibration-Free LIBS (CF-LIBS): This method allows for quantitative analysis without the need for matrix-matched standards by modeling the plasma properties.[\[5\]](#)

## Mandatory Visualizations

The following diagrams illustrate the experimental workflow and logical relationships in the LIBS analysis of **azurite**.



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## References

- 1. Azurite |  $\text{C}_2\text{H}_2\text{Cu}_3\text{O}_8$  | CID 9884557 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Azurite Mineral Data [webmineral.com]
- 3. Azurite | McGraw Hill's AccessScience [accessscience.com]
- 4. Azurite - Wikipedia [en.wikipedia.org]
- 5. researchgate.net [researchgate.net]
- 6. mdpi.com [mdpi.com]
- 7. azooptics.com [azooptics.com]
- 8. elemission.ca [elemission.ca]
- 9. Read my LIBS: Laser-sharp mineral mapping has arrived - CSIRO [csiro.au]
- 10. researchgate.net [researchgate.net]
- 11. HH LIBS analyzers for quantifying carbonate [sciaps.com]
- 12. osti.gov [osti.gov]
- 13. Automated 2D Elemental Mapping | Elemental Spectroscopy- Oxford Instruments [andor.oxinst.com]
- 14. spectroscopyeurope.com [spectroscopyeurope.com]
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